

# A Comprehensive Technical Guide on the Physicochemical Properties of Ethylene Dimaleate

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Compound Name: *Ethylene dimaleate*

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## Abstract

This technical guide provides a detailed overview of the core physicochemical properties of **ethylene dimaleate**. It is intended to be a comprehensive resource for researchers, scientists, and professionals involved in drug development and materials science. This document presents quantitative data in structured tables, details experimental protocols for property determination, and includes a workflow diagram for its synthesis and characterization.

## Introduction

**Ethylene dimaleate**, with the CAS number 15498-42-7, is an organic compound that serves as a valuable building block in chemical synthesis. Its structure, featuring two maleate moieties linked by an ethylene bridge, imparts specific chemical reactivity and physical characteristics that are of interest in polymer chemistry and as a research chemical. A thorough understanding of its physicochemical properties is crucial for its application in various scientific and industrial fields.

## Physicochemical Properties

The following tables summarize the key physicochemical properties of **ethylene dimaleate**, compiled from various chemical data sources.

**Table 1: General and Physical Properties**

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>8</sub>	[1][2]
Molecular Weight	258.18 g/mol	[1]
Melting Point	110-113 °C	[1][2]
Boiling Point	505.3 °C at 760 mmHg	[1]
Density	1.458 g/cm <sup>3</sup>	[1][2]
Flash Point	199.7 °C	[1]
Vapor Pressure	1.7E-13 mmHg at 25°C	[1]

**Table 2: Chemical and Computational Properties**

Property	Value	Source(s)
CAS Number	15498-42-7	[1]
Synonyms	Ethylene glycol dimaleate, 2-Butenedioic acid (2Z)-, 1,2-ethanediyl ester	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	8	[1]
Rotatable Bond Count	9	[1]
Exact Mass	258.03756727	[1]
LogP	-0.64560	[1]
pKa (Predicted)	2.14 ± 0.25	[1]

## Experimental Protocols

The following are detailed methodologies for the determination of key physicochemical properties of **ethylene dimaleate**. These protocols are based on standard laboratory practices

for organic compounds.

## Determination of Melting Point

The melting point of **ethylene dimaleate** can be determined using a capillary melting point apparatus.

- Apparatus: Capillary melting point apparatus, capillary tubes (one end sealed), thermometer, mortar and pestle.
- Procedure:
  - A small sample of **ethylene dimaleate** is finely ground using a mortar and pestle.
  - The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end. A sample height of 2-3 mm is ideal.
  - The filled capillary tube is placed in the heating block of the melting point apparatus.
  - The sample is heated at a rapid rate initially to determine an approximate melting range.
  - The apparatus is allowed to cool, and a fresh sample is prepared.
  - The sample is then heated at a slower rate (1-2 °C per minute) as the temperature approaches the approximate melting point.
  - The temperature at which the first drop of liquid appears is recorded as the onset of melting.
  - The temperature at which the entire solid has turned into a clear liquid is recorded as the completion of melting. The melting point is reported as a range.

## Determination of Boiling Point

Due to its high boiling point, the determination of the boiling point of **ethylene dimaleate** requires distillation under reduced pressure to prevent decomposition. The boiling point at

atmospheric pressure is often a calculated value. For experimental determination, a micro-boiling point method can be employed.

- Apparatus: Thiele tube or oil bath, small test tube, capillary tube (sealed at one end), thermometer, rubber band.
- Procedure:
  - A few drops of **ethylene dimaleate** are placed in a small test tube.
  - A capillary tube, with its sealed end uppermost, is placed inside the test tube containing the sample.
  - The test tube is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
  - The assembly is clamped and immersed in a Thiele tube or an oil bath filled with a high-boiling point liquid (e.g., silicone oil).
  - The bath is heated gently and evenly.
  - As the boiling point is approached, a stream of bubbles will emerge from the open end of the capillary tube.
  - Heating is continued until a steady stream of bubbles is observed.
  - The heat source is then removed, and the bath is allowed to cool slowly.
  - The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.

## Determination of Solubility

The solubility of **ethylene dimaleate** can be assessed in various solvents to establish a solubility profile.

- Apparatus: Test tubes, vortex mixer, analytical balance, various solvents (e.g., water, ethanol, acetone, dichloromethane, hexane).

- Procedure:
  - A predetermined amount of **ethylene dimaleate** (e.g., 10 mg) is weighed and placed into a series of test tubes.
  - A small volume (e.g., 1 mL) of a specific solvent is added to each test tube.
  - The test tubes are agitated using a vortex mixer for a set period (e.g., 1-2 minutes) at room temperature.
  - The mixture is visually inspected for the dissolution of the solid. If the solid dissolves completely, it is recorded as "soluble."
  - If the solid does not dissolve, the mixture can be gently heated to assess temperature effects on solubility.
  - If the solid remains undissolved, it is recorded as "insoluble" or "sparingly soluble" depending on the degree of dissolution. The process is repeated for each solvent.

## Synthesis and Characterization Workflow

While specific biological signaling pathways for **ethylene dimaleate** are not well-documented, a logical workflow for its synthesis and subsequent physicochemical characterization is crucial for its application in research and development. The following diagram illustrates this workflow.

Workflow for the synthesis and physicochemical characterization of **ethylene dimaleate**.

## Biological Context and Applications

Currently, there is limited specific information available in the public domain regarding the direct biological activities or signaling pathways of **ethylene dimaleate**. Its primary utility appears to be as a monomer in polymerization reactions and as a chemical intermediate in the synthesis of more complex molecules. Further research is required to elucidate any potential roles in biological systems or drug development.

## Conclusion

This technical guide has provided a consolidated source of information on the physicochemical properties of **ethylene dimaleate**. The tabulated data offers a quick reference for its key characteristics, while the detailed experimental protocols provide a foundation for its laboratory analysis. The included workflow diagram illustrates the logical progression from synthesis to characterization. This document serves as a valuable resource for scientists and researchers working with this compound.

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